

An In-depth Technical Guide on N-butylbutanamide: Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-butylbutanamide**

Cat. No.: **B1268219**

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This technical guide provides a detailed overview of the molecular formula and molecular weight of **N-butylbutanamide**, intended for researchers, scientists, and professionals in drug development.

Molecular Information

N-butylbutanamide is a chemical compound with the IUPAC name **N-butylbutanamide**. Its molecular structure and properties are fundamental to its application in various scientific fields.

Data Presentation

The quantitative data for **N-butylbutanamide** is summarized in the table below for clarity and ease of comparison.

Property	Value
Molecular Formula	C ₈ H ₁₇ NO ^[1]
Molar Mass	143.23 g/mol
** IUPAC Name**	N-butylbutanamide ^[1]

The molecular weight is calculated based on the atomic weights of its constituent elements: Carbon (12.011 u), Hydrogen (1.008 u)^{[2][3][4][5]}, Nitrogen (14.007 u)^{[4][6][7]}, and Oxygen (15.999 u)^{[4][8][9][10][11][12]}.

Experimental Protocols

Determination of Molecular Weight by Mass Spectrometry

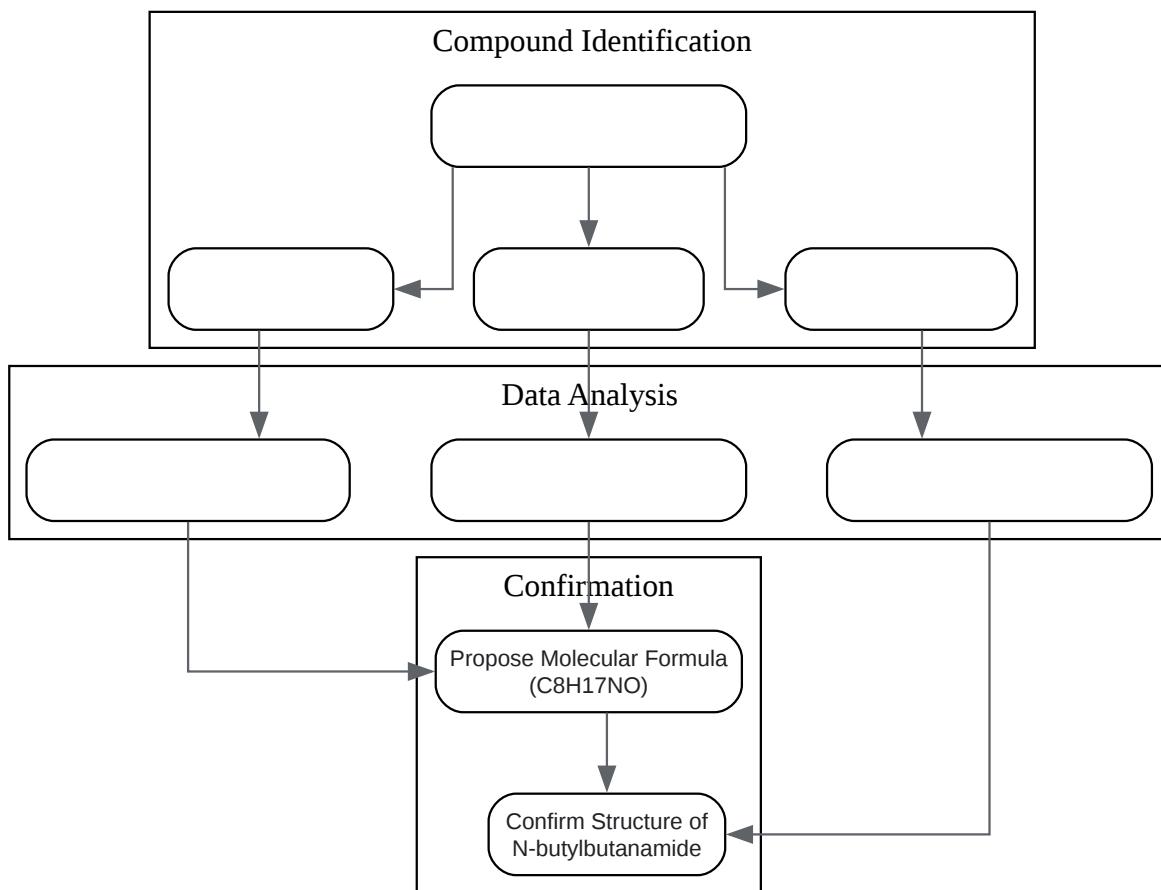
A standard method for determining the molecular weight of a compound like **N-butylbutanamide** is through mass spectrometry.

Methodology:

- Sample Preparation: A dilute solution of **N-butylbutanamide** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- Ionization: The sample solution is introduced into the mass spectrometer. Electron Ionization (EI) is a common technique where the sample is bombarded with a high-energy electron beam, causing the molecule to ionize and fragment.
- Mass Analysis: The resulting ions are accelerated into a magnetic or electric field within the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum will show a molecular ion peak (M^+), which corresponds to the intact molecule, providing its molecular weight. The fragmentation pattern can also be used to elucidate the structure of the molecule.

Workflow Diagram

The logical workflow for identifying and characterizing **N-butylbutanamide** is illustrated below.

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Workflow for compound identification and characterization.

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